

Safe Disposal of Ethyl 2,3-dibromopropionate: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2,3-dibromopropionate

Cat. No.: B046817

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **Ethyl 2,3-dibromopropionate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Ethyl 2,3-dibromopropionate is classified as a hazardous substance, being toxic, corrosive, and combustible.^[1] It is imperative that this chemical be managed as a regulated hazardous waste from the point of generation to its final disposal.^[2]

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 2,3-dibromopropionate** is presented below. This information is crucial for safe handling and in the event of an emergency.

Property	Value
CAS Number	3674-13-3[1][3]
Molecular Formula	C ₅ H ₈ Br ₂ O ₂ [3]
Molecular Weight	259.92 g/mol [3][4]
Appearance	Clear colorless to yellow liquid[5]
Density	1.79 g/cm ³ at 20°C[3]
Boiling Point	211-214 °C[3]
Flash Point	91 °C (195.8 °F) - closed cup[3]
Storage Temperature	2-30°C[3]
Toxicity Data	
LD50 Oral (Rat)	240 mg/kg[3]
LD50 Dermal (Rabbit)	230 mg/kg[3]
Transport Information	
UN Number	UN2922[1]
Proper Shipping Name	CORROSIVE LIQUID, TOXIC, N.O.S. (Ethyl 2,3-dibromopropionate)[1]
Hazard Class	8 (Corrosive)[1]
Subsidiary Hazard Class	6.1 (Toxic)[1]
Packing Group	II[1]

Operational and Disposal Plan

The following step-by-step procedures provide guidance for the safe handling and disposal of **Ethyl 2,3-dibromopropionate** waste.

Immediate Safety and Personal Protective Equipment (PPE)

Before handling **Ethyl 2,3-dibromopropionate** waste, ensure all necessary safety precautions are in place.

- Work Area: All handling of this chemical waste must be conducted within a designated area, preferably inside a chemical fume hood to avoid inhalation of vapors.[1]
- Personal Protective Equipment (PPE): A comprehensive PPE setup is mandatory.[4]
 - Eye Protection: Wear chemical splash goggles and a face shield.[4]
 - Hand Protection: Use chemically resistant gloves (e.g., Viton or double nitrile gloves). Inspect gloves for integrity before use.[6]
 - Body Protection: Wear a fully-buttoned lab coat and appropriate protective clothing.[4]
 - Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator may be necessary.[6]

Waste Segregation and Collection

Proper segregation is key to safe and compliant chemical waste disposal.

- Waste Classification: **Ethyl 2,3-dibromopropionate** is a halogenated organic compound.[7]
- Collection Container:
 - Collect waste in a dedicated, properly labeled hazardous waste container.[6][7]
Polyethylene containers are generally recommended for halogenated solvents.[6]
 - The container must be in good condition, compatible with the chemical, and have a tightly sealing lid.[6]
 - Label the container with "Hazardous Waste," the full chemical name ("**Ethyl 2,3-dibromopropionate**"), and an accurate list of all components and their approximate percentages.[8]
- Segregation:

- Do not mix halogenated organic waste with non-halogenated organic waste.[8]
- Keep this waste stream separate from incompatible materials such as acids, bases, reducing agents, and strong oxidizing agents.[1][6]
- Do not dispose of this chemical down the drain or by evaporation.[6]

Spill Management

In the event of a spill, immediate and appropriate action is required.

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing the appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[1][9]
 - Carefully collect the absorbent material and contaminated debris into a designated hazardous waste container.
 - Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.
 - Prevent entry into the affected area.

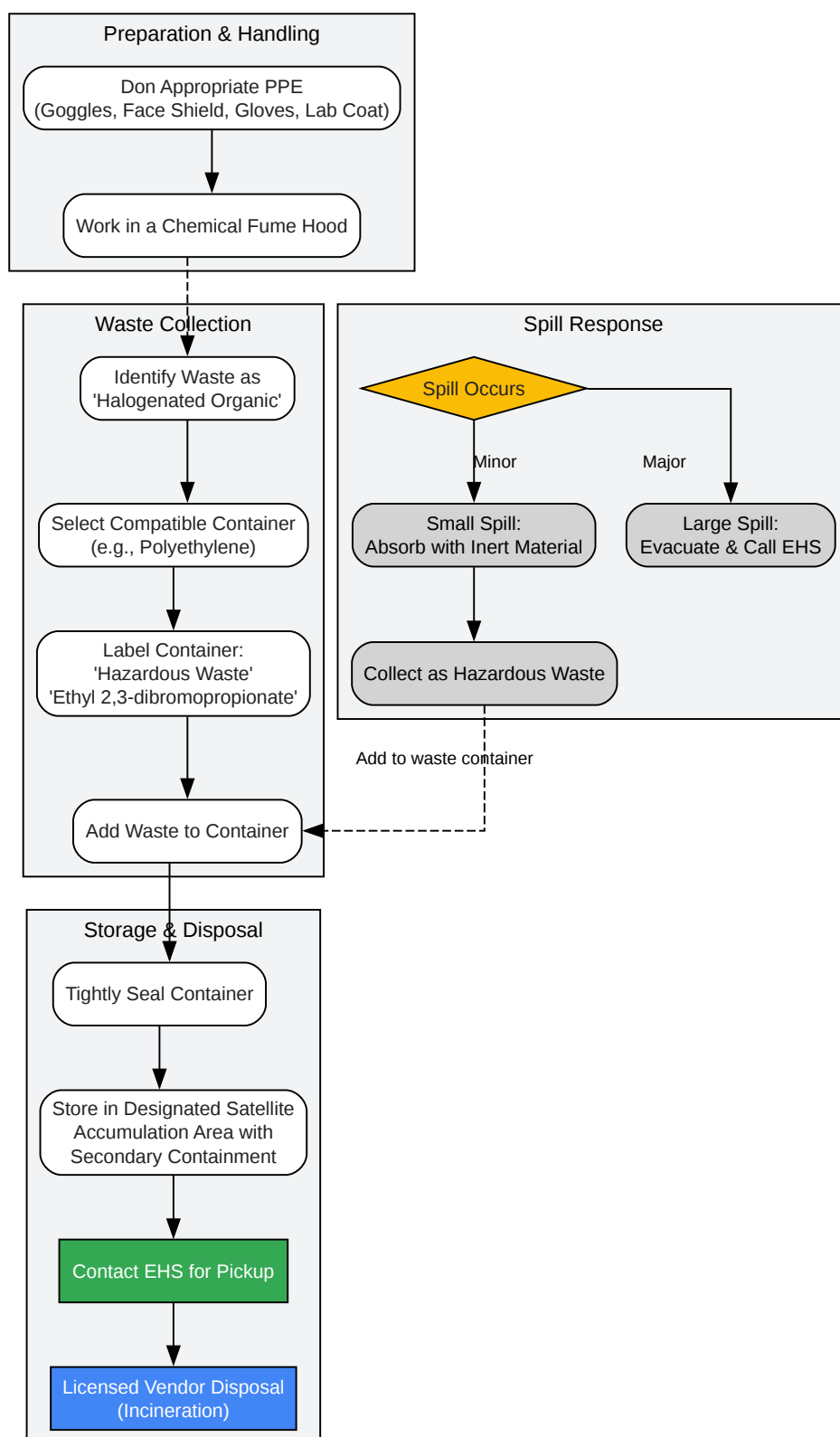
Storage and Disposal

Temporary storage of the waste container must be handled safely pending pickup by a licensed disposal company.

- **Storage Location:** Store the sealed waste container in a designated Satellite Accumulation Area.^[10] This area should be a cool, dry, and well-ventilated space, away from heat, sparks, and direct sunlight.^{[1][6]}
- **Container Handling:** Keep the waste container closed at all times except when adding waste.^[11] Store the container within secondary containment to prevent spills from spreading.^[11]
- **Disposal Request:**
 - Once the container is full or waste is no longer being generated, contact your institution's EHS office to schedule a pickup.^[10]
 - Do not attempt to dispose of the chemical yourself. Disposal must be handled by a licensed professional waste disposal service.^[12] The waste will likely be disposed of via high-temperature incineration at a regulated facility.^[7]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Ethyl 2,3-dibromopropionate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Ethyl 2,3-dibromopropionate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. Ethyl 2,3-dibromopropionate for synthesis 3674-13-3 [sigmaaldrich.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. Ethyl 2,3-dibromopropionate | 3674-13-3 [chemicalbook.com]
- 6. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 7. bucknell.edu [bucknell.edu]
- 8. 7.2 Organic Solvents [ehs.cornell.edu]
- 9. fishersci.com [fishersci.com]
- 10. ehhs.upenn.edu [ehhs.upenn.edu]
- 11. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Safe Disposal of Ethyl 2,3-dibromopropionate: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046817#ethyl-2-3-dibromopropionate-proper-disposal-procedures\]](https://www.benchchem.com/product/b046817#ethyl-2-3-dibromopropionate-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com